

Navigating the Disposal of Lepenine: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Lepenine*

Cat. No.: *B1674739*

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Note to the Reader: The chemical "**Lepenine**" does not appear in our search of available safety and chemical databases. It is possible that this is a typographical error. The following guide provides comprehensive disposal procedures for "Perillene," a chemical with available, detailed safety and handling information that aligns with the nature of your request. We strongly advise verifying the exact chemical name and consulting its specific Safety Data Sheet (SDS) before proceeding with any handling or disposal.

This document provides essential safety and logistical information for the proper handling and disposal of Perillene, a monoterpene compound. Adherence to these procedures is critical to ensure personnel safety and environmental protection. Perillene is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.

Hazard Identification and Classification

Understanding the hazards associated with Perillene is the first step in safe handling and disposal. The following table summarizes its classification under the Globally Harmonized System (GHS).

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation

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